

Application Notes: 2,5-Dichlorobenzonitrile as a Precursor for Agrochemicals

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Compound of Interest

Compound Name: 2,5-Dichlorobenzonitrile

Cat. No.: B1580750

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These application notes provide a comprehensive overview of the synthesis of the selective herbicide Chloramben (3-amino-2,5-dichlorobenzoic acid) starting from **2,5-Dichlorobenzonitrile**. Detailed experimental protocols, quantitative data, and diagrams of the synthetic pathway and mechanism of action are presented to facilitate research and development in the agrochemical field.

Introduction

2,5-Dichlorobenzonitrile is a versatile chemical intermediate used in the synthesis of various organic compounds, including agrochemicals. Its primary application in this sector is as a starting material for the production of the pre-emergence herbicide Chloramben. This herbicide is effective against a variety of annual grasses and broadleaf weeds in several crops, including soybeans, dry beans, and peanuts.^[1] The synthetic route involves a three-step process: hydrolysis of the nitrile to a carboxylic acid, subsequent nitration, and finally, reduction of the nitro group to an amine.

Physicochemical Properties of 2,5-Dichlorobenzonitrile

Property	Value
CAS Number	21663-61-6
Molecular Formula	C ₇ H ₃ Cl ₂ N
Molecular Weight	172.01 g/mol
Appearance	Colorless crystalline solid
Melting Point	131 °C
Water Solubility	700 mg/L @ 25 °C[1]
Solubility	Soluble in alcohol, ether, and acetone[1]

Synthesis of Chloramben from 2,5-Dichlorobenzonitrile

The overall synthetic pathway from **2,5-Dichlorobenzonitrile** to Chloramben is depicted below.



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Caption: Synthetic pathway from **2,5-Dichlorobenzonitrile** to Chloramben.

Experimental Protocols

Step 1: Hydrolysis of 2,5-Dichlorobenzonitrile to 2,5-Dichlorobenzoic Acid

This protocol is based on the procedure described in US Patent 3,644,471.[1]

Materials:

- **2,5-Dichlorobenzonitrile**

- 15% Sodium Hydroxide (NaOH) solution
- Water (H₂O)
- Hydrochloric acid (HCl) for acidification

Procedure:

- A mixture of **2,5-Dichlorobenzonitrile** and a 15% aqueous solution of sodium hydroxide is prepared.
- The mixture is stirred and heated to 100-105 °C for approximately 52 hours, during which ammonia gas will evolve.
- After cooling, the reaction mixture is diluted with water.
- The aqueous layer is separated and then acidified with hydrochloric acid to precipitate the 2,5-dichlorobenzoic acid.
- The precipitate is collected by filtration, washed with cold water, and air-dried at 70-80 °C.

Quantitative Data:

Parameter	Value	Reference
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| Yield | 90% |[\[1\]](#) |

Step 2: Nitration of 2,5-Dichlorobenzoic Acid to 2,5-Dichloro-3-nitrobenzoic Acid

This protocol is adapted from the general nitration methods described in US Patent 3,397,229.
[\[2\]](#)

Materials:

- 2,5-Dichlorobenzoic Acid
- Sulfuric Acid (95.3%)

- Mixed Acid (33% Nitric Acid, 67% Sulfuric Acid)
- Oleum (65% free sulfur trioxide)

Procedure:

- 2,5-Dichlorobenzoic acid is dissolved in 95.3% sulfuric acid.
- The solution is brought to a temperature of 53-57 °C.
- A mixture of mixed acid and oleum is added simultaneously while maintaining the temperature at 53-57 °C with external cooling.
- After the addition is complete, the reaction mixture is drowned in water to precipitate the crude nitrated product.
- The crude product is purified by pH fractionation to isolate the 2,5-dichloro-3-nitrobenzoic acid.

Quantitative Data:

Parameter	Value	Reference
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| Yield | 65-68% |[\[2\]](#) |

Step 3: Reduction of 2,5-Dichloro-3-nitrobenzoic Acid to 3-Amino-2,5-dichlorobenzoic Acid (Chloramben)

This protocol is based on the reduction method described by PrepChem.[\[3\]](#)

Materials:

- 2,5-Dichloro-3-nitrobenzoic Acid
- Granular Tin (Sn)
- Concentrated Hydrochloric Acid (HCl)

- Water (H₂O)
- Ice
- Ethyl acetate
- Saturated aqueous Sodium Chloride (NaCl) solution
- Anhydrous Sodium Sulfate (Na₂SO₄)

Procedure:

- To a flask, add 2,5-dichloro-3-nitrobenzoic acid and granular tin.
- With good agitation, add water and concentrated hydrochloric acid.
- Heat the stirred reaction mixture at 95 °C for 4.5 hours.
- Pour the reaction mixture over ice to form a solid precipitate.
- Collect the solid by filtration and wash with water.
- Dissolve the solid in ethyl acetate.
- Wash the ethyl acetate solution three times with water and once with a saturated aqueous solution of sodium chloride.
- Dry the organic layer over anhydrous sodium sulfate and filter.
- Evaporate the solvent under reduced pressure to yield solid 3-amino-2,5-dichlorobenzoic acid.

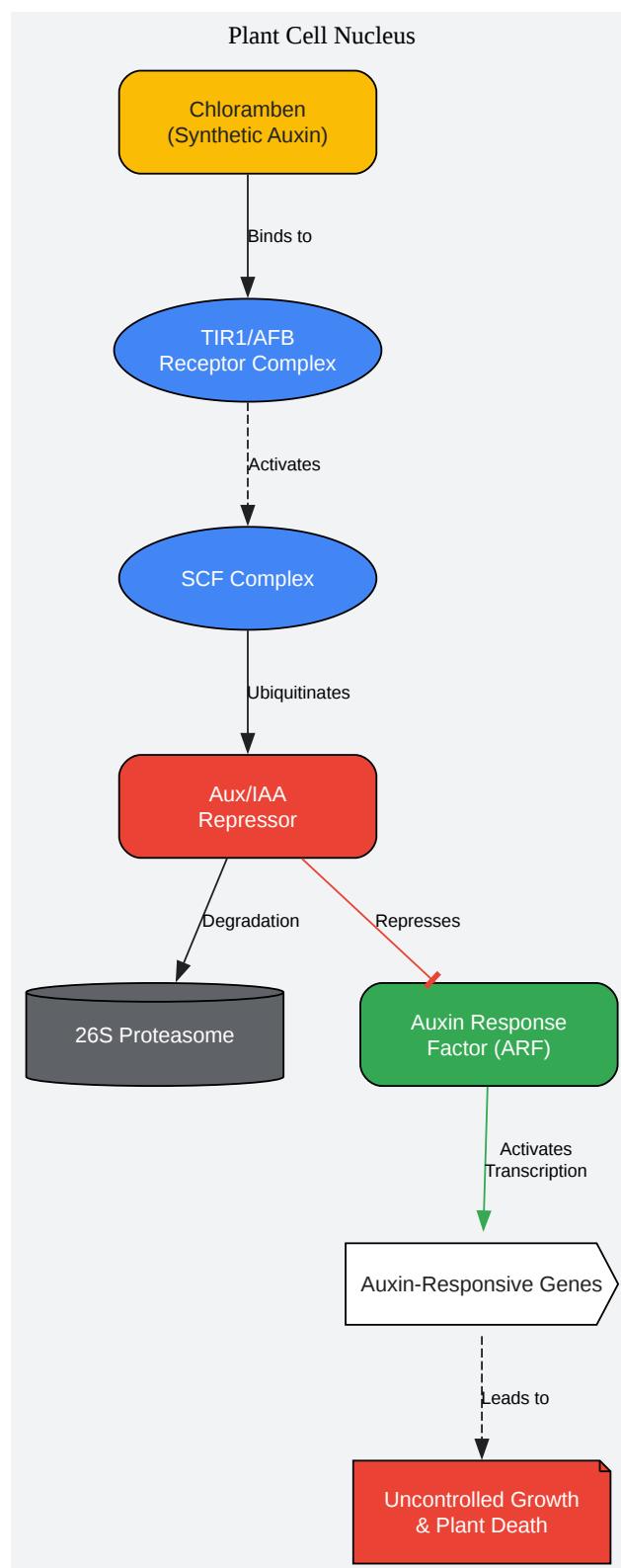
Herbicidal Activity of Chloramben

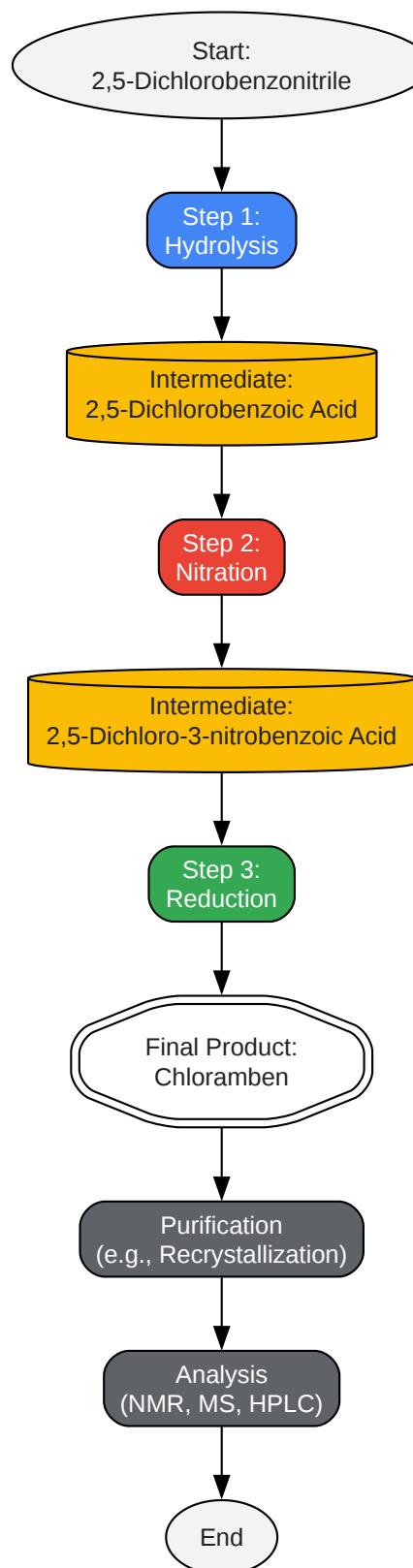
Chloramben is a selective, pre-emergence herbicide primarily used for the control of annual grass and broadleaf weed seedlings in various crops.^[1] It acts as a synthetic auxin, mimicking the plant hormone indole-3-acetic acid (IAA) at high concentrations, which leads to

uncontrolled and disorganized plant growth, ultimately causing plant death.[\[4\]](#) The primary mode of action is the inhibition of seedling root development.[\[1\]](#)

Mechanism of Action: Synthetic Auxin

The herbicidal effect of Chloramben is due to its activity as a synthetic auxin. At herbicidal concentrations, it disrupts the normal hormonal balance in susceptible plants, leading to a variety of physiological and morphological disturbances.



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References

- 1. EXTOXNET PIP - CHLORAMBEN [extoxnet.orst.edu]
- 2. US3397229A - Nitration of benzoic acid and its chlorinated derivatives - Google Patents [patents.google.com]
- 3. prepchem.com [prepchem.com]
- 4. benchchem.com [benchchem.com]
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